

An In-depth Technical Guide to the Physicochemical Properties and Solubility of Phellopterin

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Compound of Interest

Compound Name: *Phellopterin*

Cat. No.: *B192084*

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For Researchers, Scientists, and Drug Development Professionals

Phellopterin is a naturally occurring furanocoumarin found in various plants, including those of the Angelica and Rutaceae families.[1][2] It has garnered significant interest in the scientific community for its potential therapeutic effects, particularly its anti-inflammatory properties.[1][3] This technical guide provides a comprehensive overview of the core physicochemical properties and solubility of **phellopterin**, essential data for its application in research and drug development.

Physicochemical Properties

Phellopterin is characterized as an off-white to light yellow solid.[1] A detailed summary of its key physicochemical properties is presented below, providing a foundational understanding of its chemical identity and behavior.

Property	Value	Source(s)
IUPAC Name	4-methoxy-9-(3-methylbut-2-enoxy)furo[3,2-g]chromen-7-one	
Molecular Formula	C ₁₇ H ₁₆ O ₅	
Molecular Weight	300.31 g/mol	
Exact Mass	300.099	
CAS Number	2543-94-4	
Appearance	Off-white to light yellow solid powder	
Melting Point	102-103°C	
Boiling Point	480.4 ± 45.0 °C at 760 mmHg (Predicted)	
Density	1.2 ± 0.1 g/cm ³	
logP (Octanol/Water)	4.19 / 3.893 (Calculated)	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	5	
Rotatable Bond Count	4	
Canonical SMILES	<chem>CC(=CCOC1=C2C(=C(C3=C1OC(=O)C=C3)OC)C=CO2)C</chem>	
InChI Key	BMLZFLQMBMYVHG-UHFFFAOYSA-N	

Solubility Profile

The solubility of a compound is a critical parameter for its formulation and delivery.

Phellopterin is practically insoluble in water and is soluble in several organic solvents.

Solvent/System	Solubility	Source(s)
Water	Practically insoluble	
log ₁₀ WS (mol/L)	-13.74 (Calculated)	
DMSO	Soluble	
Acetonitrile	Soluble	
Chloroform	Soluble	
Dichloromethane	Soluble	
Ethyl Acetate	Soluble	
Acetone	Soluble	
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL (8.32 mM)	

Experimental Protocols

Detailed experimental protocols for determining the specific physicochemical properties of **phellopterin** are not extensively available in the provided search results. However, standardized methods are routinely employed for such characterizations.

1. Determination of Equilibrium Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.

- **Preparation of Saturated Solution:** An excess amount of solid **phellopterin** is added to a known volume of the desired solvent (e.g., water, ethanol, DMSO) in a sealed container.
- **Equilibration:** The container is agitated at a constant temperature for an extended period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solid.
- **Phase Separation:** After equilibration, the undissolved solid is separated from the saturated solution. This is commonly achieved through centrifugation followed by filtration using a chemically inert filter (e.g., PTFE syringe filter).

- **Quantification:** The concentration of **phellopterin** in the clear filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy. A calibration curve with standard solutions of known concentrations is used for accurate quantification.
- **Data Reporting:** Solubility is reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

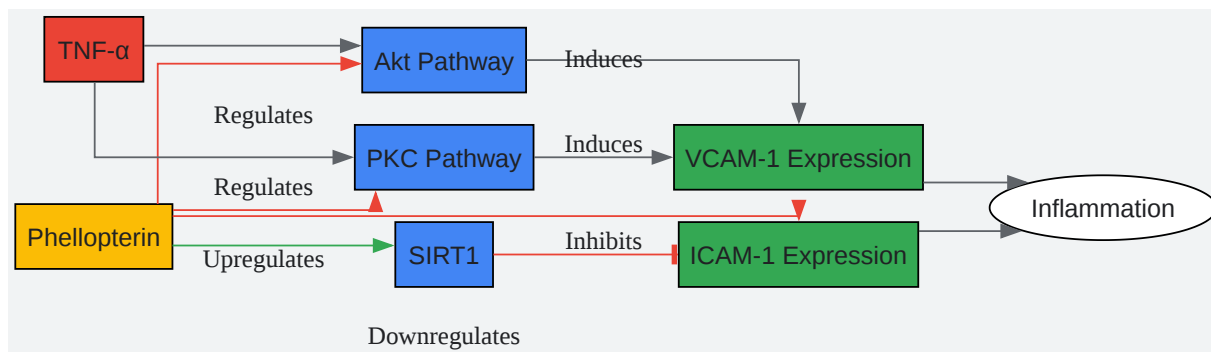
2. Spectral Analysis

- **UV-Visible Spectroscopy:** UV-Vis spectra are recorded on a spectrophotometer. **Phellopterin** dissolved in a suitable solvent (e.g., methanol, chloroform) is placed in a cuvette, and the absorbance is measured across a range of wavelengths (typically 200-800 nm). In methanol, **phellopterin** exhibits absorption maxima at approximately 222, 248, 268, and 312 nm.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on an NMR spectrometer using a deuterated solvent like CDCl_3 or DMSO-d_6 . These spectra provide detailed information about the molecular structure of **phellopterin**.

Visualizations

Phellopterin's Anti-Inflammatory Signaling Pathway

Phellopterin has been shown to exert anti-inflammatory effects by modulating several key signaling pathways. It can reduce the expression of Vascular Cell Adhesion Molecule-1 (VCAM-1) induced by Tumor Necrosis Factor-alpha ($\text{TNF-}\alpha$) through the regulation of the Akt and Protein Kinase C (PKC) pathways. Additionally, its therapeutic benefits in wound healing are linked to the upregulation of Sirtuin 1 (SIRT1) and downregulation of Intercellular Adhesion Molecule-1 (ICAM-1).

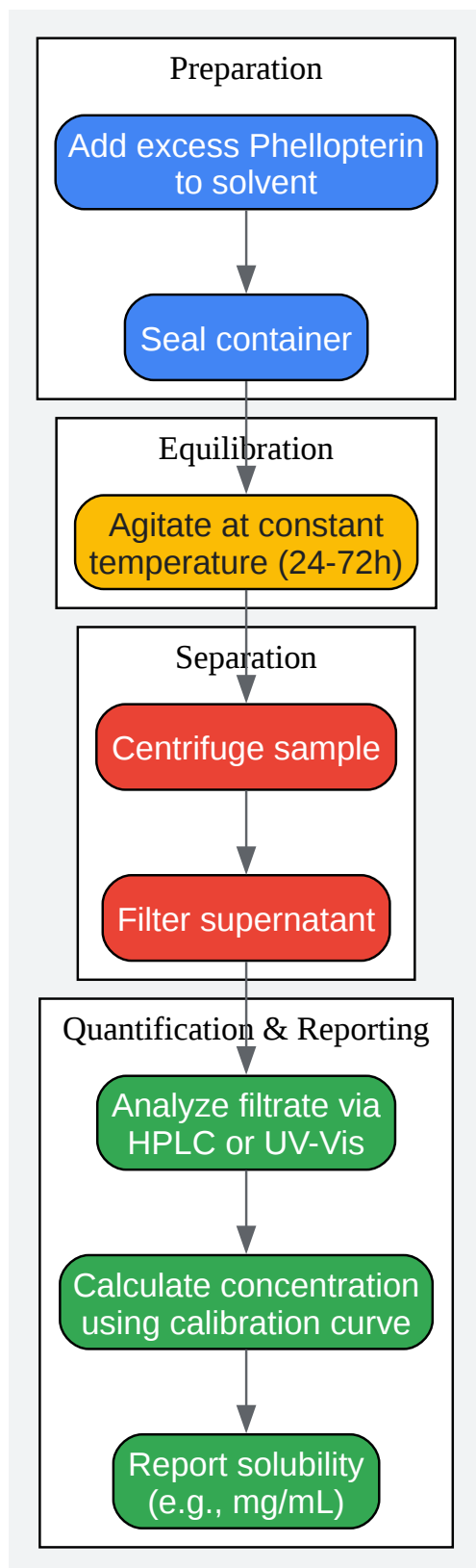


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Caption: **Phellopterin's** anti-inflammatory signaling cascade.

Generalized Workflow for Solubility Determination

The following diagram illustrates the standard experimental workflow for determining the equilibrium solubility of a compound using the shake-flask method.



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Caption: Generalized workflow for the shake-flask solubility method.

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References

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- 2. [biorlab.com](https://www.biorlab.com) [[biorlab.com](https://www.biorlab.com)]
- 3. Phellopterin cream exerts an anti-inflammatory effect that facilitates diabetes-associated cutaneous wound healing via SIRT1 - PubMed [pubmed.ncbi.nlm.nih.gov]
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